

Sodium Peracetate: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: Sodium peracetate

CAS No.: 64057-57-4

Cat. No.: B1260957

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Introduction

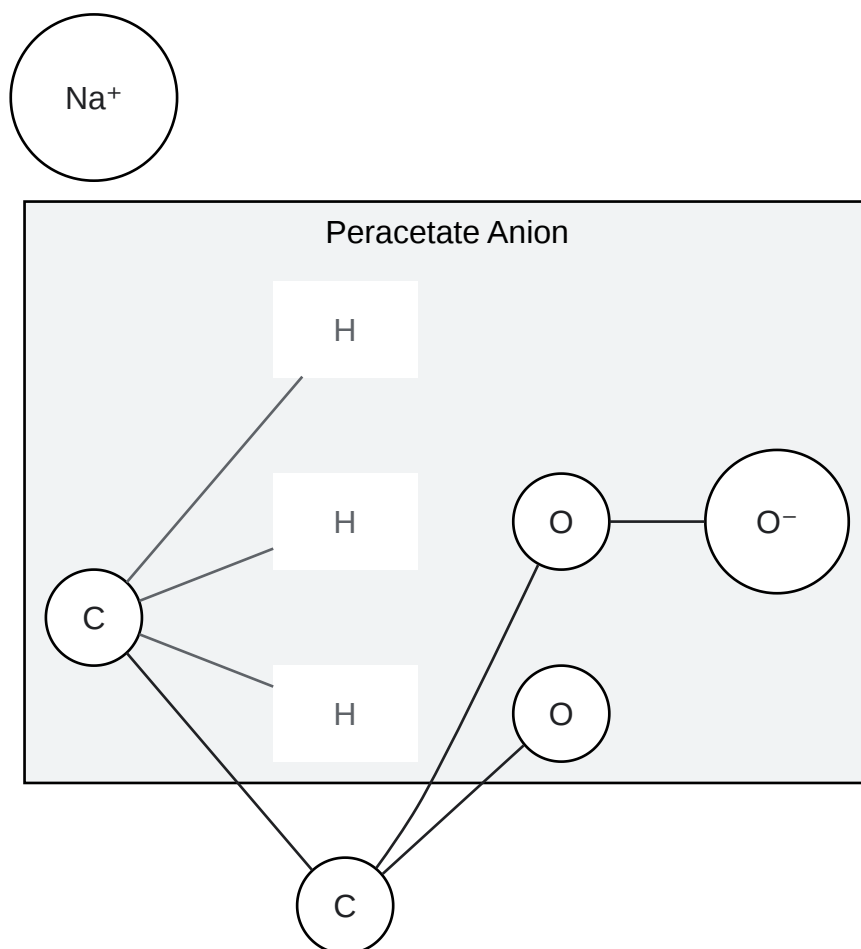
Sodium peracetate (CH_3COOONa), the sodium salt of peracetic acid, is a potent oxidizing agent with a growing range of applications in various scientific and industrial fields. Its utility as a disinfectant, bleaching agent, and a precursor for the generation of singlet oxygen makes it a compound of significant interest.^[1] In research and drug development, understanding the fundamental chemical properties and structure of **sodium peracetate** is crucial for its safe handling, effective application, and the development of novel synthetic methodologies.

This technical guide provides an in-depth overview of the core chemical properties, structure, and relevant experimental protocols associated with **sodium peracetate**. It is intended to serve as a comprehensive resource for professionals engaged in research and development who require a detailed understanding of this versatile peroxide.

Chemical Structure

Sodium peracetate is an ionic compound consisting of a sodium cation (Na^+) and a peracetate anion (CH_3COOO^-). The peracetate anion is characterized by the presence of a peroxide group ($-\text{O}-\text{O}-$) linked to an acetyl group.

Chemical Structure of Sodium Peracetate



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Figure 1: Ionic Structure of **Sodium Peracetate**

Chemical Properties

The chemical properties of **sodium peracetate** are largely dictated by the peracetate anion and its inherent instability due to the weak peroxide bond. It is a strong oxidizing agent and is

known to be unstable, particularly in its anhydrous, solid form.[1]

Quantitative Data

A summary of the key quantitative chemical properties of **sodium peracetate** and its parent acid, peracetic acid, is presented in Table 1. Data for solid **sodium peracetate** is limited due to its instability.

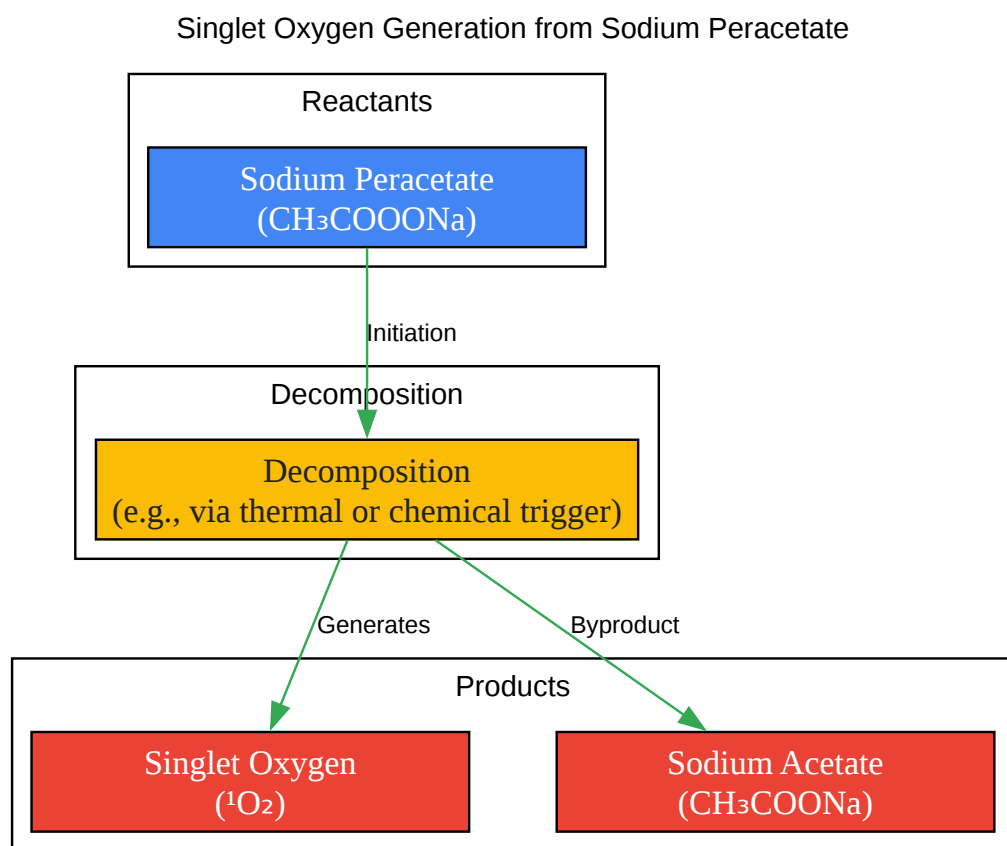
Property	Value	Notes
Molecular Formula	C ₂ H ₃ NaO ₃	-
Molecular Weight	98.03 g/mol	[2]
CAS Number	64057-57-4	[3]
Appearance	White crystalline solid or colorless liquid in solution	[1]
Solubility	Very soluble in water, ethanol, ether, sulfuric acid	[3]
pKa (of Peracetic Acid)	8.2	Peracetic acid is a weaker acid than acetic acid.[4]
Melting Point (of Peracetic Acid)	0 °C	[5]
Boiling Point (of Peracetic Acid)	25 °C @ 1.6 hPa	[5]
Density (of anhydrous Sodium Acetate)	1.528 g/cm ³	As a proxy for a related sodium salt.[5][6]
Decomposition	The dry salt explodes spontaneously at room temperature.	[1]

Reactivity and Stability

Sodium peracetate is a highly reactive compound. Its most notable characteristic is its decomposition to generate reactive oxygen species, including singlet oxygen.[7]

Generation of Singlet Oxygen

The decomposition of **sodium peracetate** can be controlled to produce singlet oxygen ($^1\text{O}_2$), a highly reactive electronically excited state of molecular oxygen. This property is harnessed in various applications, including organic synthesis and photodynamic therapy.[7]



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Figure 2: Pathway of Singlet Oxygen Generation

Hazardous Reactions

Anhydrous **sodium peracetate** is reported to be explosive at room temperature.^[1] It is a strong oxidizing agent and can react violently with reducing agents and organic materials. Caution should be exercised when handling this compound, and it is typically prepared and used in solution.

Experimental Protocols

Detailed experimental protocols for the synthesis of anhydrous **sodium peracetate** are not readily available in publicly accessible literature, likely due to its instability. However, it can be prepared in solution by the neutralization of peracetic acid with sodium hydroxide. The concentration of peracetate in solution can be determined by iodometric titration.

Synthesis of Sodium Peracetate Solution (General Procedure)

This protocol describes the preparation of a solution of **sodium peracetate**. Extreme caution should be exercised due to the hazardous nature of peracetic acid and the potential instability of the product.

Materials:

- Peracetic acid solution (e.g., 32-40% in acetic acid)
- Sodium hydroxide (NaOH), solid or a standardized solution
- Distilled or deionized water
- Ice bath
- Stir plate and stir bar
- pH meter or pH indicator strips

Procedure:

- Prepare a dilute solution of peracetic acid by slowly adding a known volume of the concentrated stock solution to cold distilled water in a flask placed in an ice bath.

- Prepare a solution of sodium hydroxide of a known concentration.
- While vigorously stirring the peracetic acid solution in the ice bath, slowly add the sodium hydroxide solution dropwise.
- Monitor the pH of the solution continuously. Continue adding sodium hydroxide until the desired pH is reached (a neutral or slightly alkaline pH indicates the formation of the sodium salt).
- The resulting solution contains **sodium peracetate**, sodium acetate (from the neutralization of acetic acid present in the peracetic acid solution), and any unreacted starting materials.

Characterization by Iodometric Titration

The concentration of peracetate in the prepared solution can be determined using iodometric titration. This method is based on the oxidation of iodide (I^-) to iodine (I_2) by the peracetate, followed by the titration of the liberated iodine with a standardized sodium thiosulfate solution.

[\[2\]](#)[\[4\]](#)[\[8\]](#)

Materials:

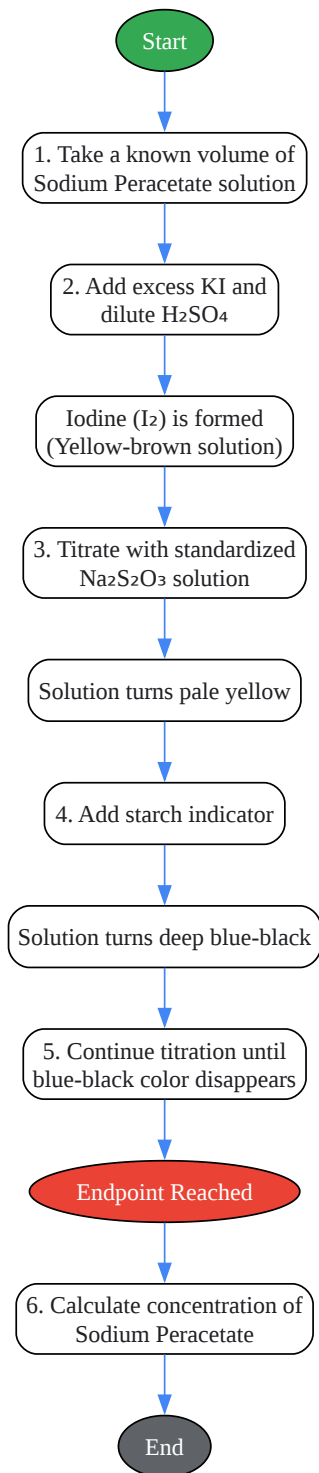
- **Sodium peracetate** solution (the analyte)
- Potassium iodide (KI)
- Sulfuric acid (H_2SO_4), dilute solution (e.g., 1 M)
- Standardized sodium thiosulfate ($Na_2S_2O_3$) solution (e.g., 0.1 M)
- Starch indicator solution
- Burette, flasks, and other standard titration glassware

Procedure:

- Pipette a known volume of the **sodium peracetate** solution into an Erlenmeyer flask.

- Add an excess of potassium iodide solution and acidify the mixture with dilute sulfuric acid. The solution should turn a yellow-brown color due to the formation of iodine.
 - $\text{CH}_3\text{COOO}^- + 2\text{I}^- + 2\text{H}^+ \rightarrow \text{CH}_3\text{COOH} + \text{I}_2 + \text{H}_2\text{O}$
- Titrate the liberated iodine with the standardized sodium thiosulfate solution until the yellow-brown color fades to a pale yellow.
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate dropwise until the blue-black color disappears, indicating the endpoint.
 - $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$
- Record the volume of sodium thiosulfate solution used and calculate the concentration of **sodium peracetate** in the original solution.

Iodometric Titration Workflow for Sodium Peracetate

[Click to download full resolution via product page](#)**Figure 3:** Experimental Workflow for Titration

Conclusion

Sodium peracetate is a compound with significant chemical reactivity and a growing number of applications. Its properties as a strong oxidizing agent and a source of singlet oxygen make it a valuable tool in both industrial processes and scientific research. However, its inherent instability, particularly in the anhydrous state, necessitates careful handling and a thorough understanding of its chemical behavior. The information and protocols provided in this technical guide are intended to equip researchers, scientists, and drug development professionals with the foundational knowledge required to work safely and effectively with **sodium peracetate**. Further research into the stabilization and controlled reactivity of this compound will undoubtedly open up new avenues for its application in the future.

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